

Solubility of 3-Methoxy-2-methylaniline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3-Methoxy-2-methylaniline

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Introduction

3-Methoxy-2-methylaniline is an aromatic amine derivative with applications as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals. A thorough understanding of its solubility in various organic solvents is crucial for its effective use in synthesis, purification, and formulation processes. This technical guide provides a summary of the available solubility information for **3-methoxy-2-methylaniline**, outlines a detailed experimental protocol for its quantitative determination, and presents a generalized workflow for solubility assessment.

Data Presentation: Solubility of 3-Methoxy-2-methylaniline

Currently, there is a lack of specific quantitative solubility data (e.g., g/100 mL or molarity at a defined temperature) for **3-methoxy-2-methylaniline** in the peer-reviewed scientific literature and chemical databases. However, qualitative descriptions of its solubility have been reported. This information is summarized in the table below. For context, publicly available quantitative data for the closely related compound, 2-methylaniline (o-toluidine), is also included.

Solvent	3-Methoxy-2-methylaniline	2-Methylaniline (o-Toluidine)
Water	Limited solubility[1]	Slightly soluble (~16 g/L at 20°C)[2]
Methanol	Slightly soluble[3][4]	Miscible[2]
Ethanol	Moderate solubility (inferred)[1]	Miscible[2]
Dimethyl Sulfoxide (DMSO)	Slightly soluble[3][4]	Miscible (inferred)
Diethyl Ether	Moderate solubility (inferred)[1]	Miscible[2]
Chloroform	Moderate solubility (inferred)[1]	Miscible[2]

It is generally reported that **3-methoxy-2-methylaniline** has moderate solubility in organic solvents.[1]

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The "shake-flask" method is a widely recognized and reliable technique for determining the equilibrium solubility of a solid compound in a solvent.[5][6][7][8] The following protocol provides a detailed methodology for the quantitative determination of **3-methoxy-2-methylaniline** solubility.

1. Materials and Equipment:

- **3-Methoxy-2-methylaniline** (solid)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (accurate to ± 0.1 mg)
- Vials or flasks with screw caps
- Constant temperature shaker or incubator

- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Calibrated volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **3-methoxy-2-methylaniline** to a series of vials, each containing a known volume of a specific organic solvent. The presence of undissolved solid at the end of the equilibration period is essential to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient duration to allow the system to reach equilibrium. A typical equilibration time is 24 to 48 hours.^[8]
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the vials to stand undisturbed for a period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To ensure complete removal of any suspended solid particles, the supernatant should be centrifuged or filtered through a chemically compatible syringe filter (e.g., PTFE for most organic solvents).^[8]
- Concentration Analysis:
 - Prepare a series of standard solutions of **3-methoxy-2-methylaniline** of known concentrations in the same solvent.

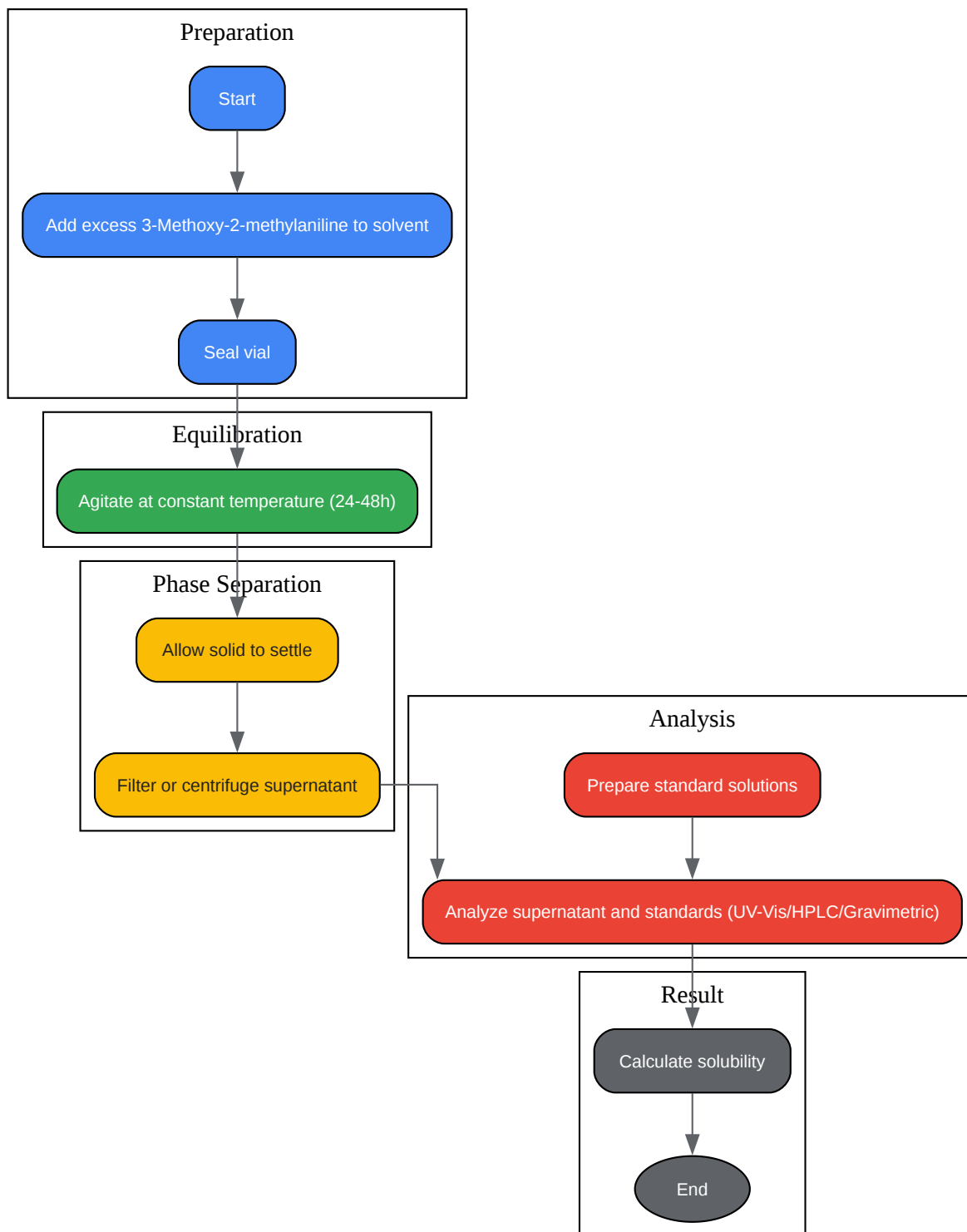
- Analyze the collected saturated solution and the standard solutions using a suitable and validated analytical method.
 - UV-Vis Spectroscopy: If **3-methoxy-2-methylaniline** has a distinct chromophore, create a calibration curve by measuring the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}).^{[5][9]} The concentration of the saturated solution can then be determined from its absorbance using this curve.
 - High-Performance Liquid Chromatography (HPLC): Develop an HPLC method with a suitable column and mobile phase to separate and quantify **3-methoxy-2-methylaniline**. Construct a calibration curve by plotting the peak area of the standard solutions against their concentrations. The concentration of the saturated solution is then determined by injecting a known volume and measuring its peak area.
 - Gravimetric Analysis: A known volume of the filtered saturated solution is carefully evaporated to dryness in a pre-weighed container. The weight of the remaining solid residue corresponds to the amount of dissolved **3-methoxy-2-methylaniline**, from which the solubility can be calculated.

3. Data Calculation and Reporting:

- Calculate the solubility of **3-methoxy-2-methylaniline** in the respective solvent, typically expressed in units of grams per 100 mL (g/100 mL), milligrams per milliliter (mg/mL), or molarity (mol/L).
- The experiment should be performed in replicate (e.g., n=3) to ensure the precision and accuracy of the results. Report the average solubility value along with the standard deviation.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **3-methoxy-2-methylaniline** using the shake-flask method.



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Caption: Workflow for the Shake-Flask Solubility Determination Method.

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